

Application Notes and Protocols: Preparation of Titanium (III) Citrate as a Redox Buffer

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Compound of Interest

Compound Name: Titanium citrate

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Introduction

Titanium (III) citrate is a highly effective and non-toxic redox buffering system used to create and maintain anaerobic conditions in scientific experiments.^{[1][2]} Its primary function is to scavenge any residual oxygen from a culture medium or reaction solution, thereby establishing a low oxidation-reduction potential (Eh). This makes it an invaluable tool for the cultivation of obligate anaerobes and for studying redox-sensitive enzymes and pathways.^{[1][2][3][4][5]} The oxidized form, Titanium (IV) citrate, has a significantly different absorption spectrum, allowing for the spectrophotometric monitoring of redox reactions in real-time.^[6] This document provides a detailed protocol for the preparation of a Titanium (III) citrate redox buffer.

Data Presentation

The redox potential of the medium is a critical parameter for anaerobic experiments. The concentration of Titanium (III) citrate directly influences the resulting Eh of the solution.

Titanium (III) Citrate Concentration	Resulting Redox Potential (Eh)
5×10^{-4} M	-302.4 mV
2×10^{-3} M	-403.9 mV

Data sourced from a study on the growth of rumen bacteria.[3] For comparison, the same study reported the Eh of a medium reduced with cysteine hydrochloride to be -167.8 mV and with dithiothreitol to be -175.8 mV.[3]

Experimental Protocol

This protocol is based on the method originally described by Zehnder and Wuhrmann (1976).
[1][2][7]

Materials:

- Titanium (III) chloride (TiCl_3) solution (e.g., 15% w/v)
- Sodium citrate dihydrate ($\text{Na}_3\text{C}_6\text{H}_5\text{O}_7 \cdot 2\text{H}_2\text{O}$)
- Saturated sodium carbonate (Na_2CO_3) solution
- Nitrogen gas (oxygen-free)
- Serum bottles
- Butyl rubber stoppers
- Syringes and needles

Procedure:

- Preparation of Sodium Citrate Solution:
 - Prepare a 0.2 M sodium citrate solution by dissolving 58.82 g of sodium citrate dihydrate in 1 liter of deionized water.
 - Stir until fully dissolved.
- Anaerobic Preparation:
 - Take 50 mL of the 0.2 M sodium citrate solution in a serum bottle.
 - Seal the bottle with a butyl rubber stopper and crimp.

- Make the solution anaerobic by alternately applying a vacuum and flushing with oxygen-free nitrogen gas for at least 15 minutes.
- Addition of Titanium (III) Chloride:
 - Under a continuous stream of nitrogen gas to maintain anaerobic conditions, add 5 mL of a 15% titanium (III) chloride solution to the anaerobic sodium citrate solution.^[8] This should be done carefully using a syringe.
 - The solution will turn a deep purple-blue color, characteristic of the Ti(III) citrate complex.
- Neutralization:
 - Neutralize the solution by adding a saturated sodium carbonate solution dropwise with a syringe until the pH is approximately 7.0.^[7]^[8] The exact amount will vary, so periodic pH measurement of an aliquot may be necessary.
- Storage:
 - Store the final Titanium (III) citrate solution in the sealed serum bottle under a nitrogen atmosphere at 4°C.^[7] The solution is sensitive to oxygen and light.

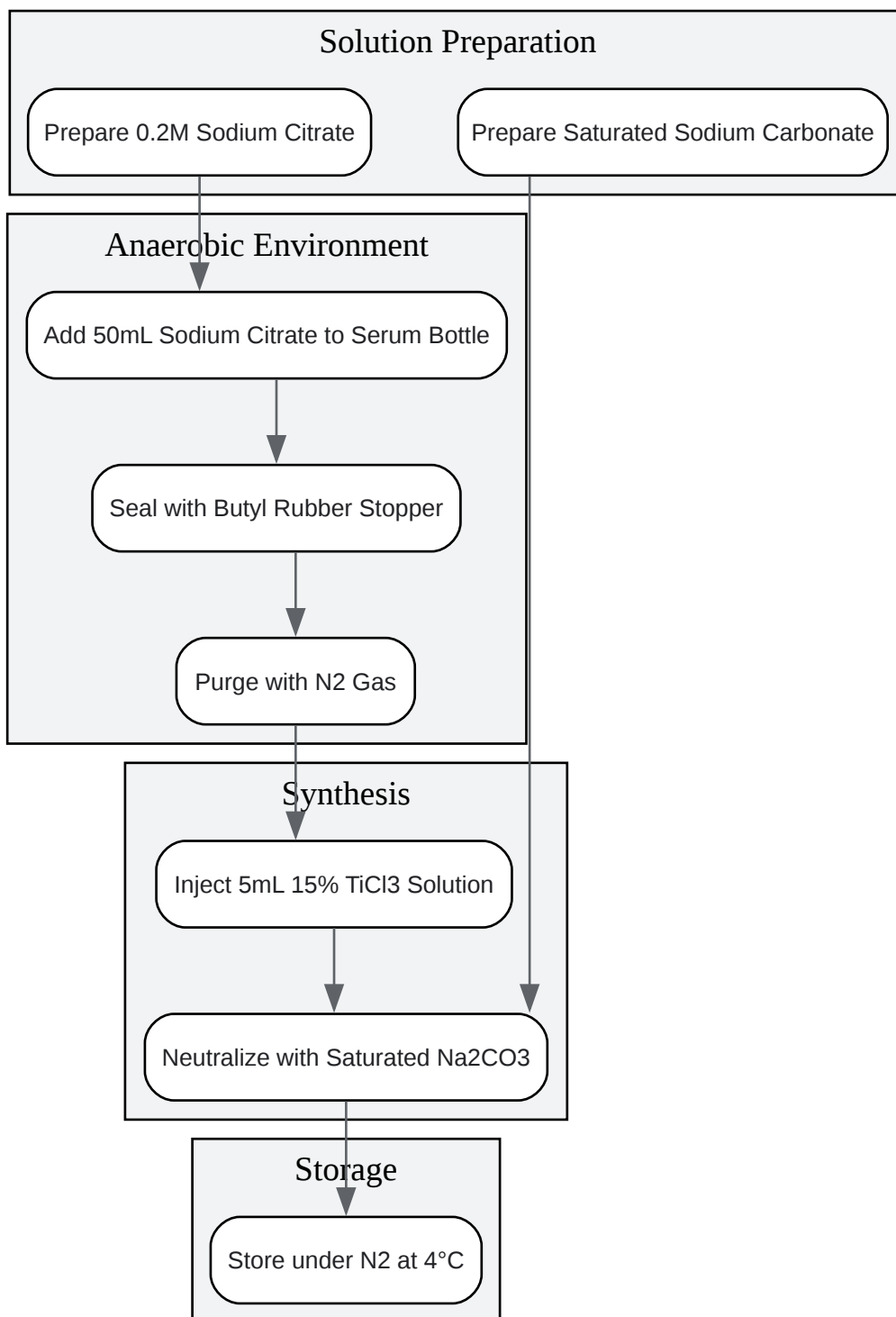
Calculation of Final Concentration:

To calculate the approximate molarity of the final Ti(III) citrate solution prepared as described above:

- A 15% TiCl_3 solution contains 15 g of TiCl_3 per 100 mL. Therefore, 5 mL contains 0.75 g of TiCl_3 .
- The molecular weight of TiCl_3 is 154.225 g/mol .
- Moles of TiCl_3 = $0.75 \text{ g} / 154.225 \text{ g/mol} \approx 0.00486 \text{ mol}$.
- The final volume is $50 \text{ mL} + 5 \text{ mL} = 55 \text{ mL}$ (0.055 L).
- Molarity $\approx 0.00486 \text{ mol} / 0.055 \text{ L} \approx 0.088 \text{ M}$.^[8]

Mandatory Visualization

Experimental Workflow for Titanium (III) Citrate Preparation



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Caption: Workflow for preparing anaerobic Titanium (III) citrate redox buffer.

Applications

Titanium (III) citrate serves as a robust reducing agent and redox buffer in a variety of applications:

- **Cultivation of Obligate Anaerobes:** It effectively removes trace amounts of oxygen, creating an environment suitable for the growth of strict anaerobes.[1][2][3][4][5]
- **Enzyme Assays:** It can be used as a reductant in enzyme assays, such as for nitrogenase, where the oxidation of Ti(III) to Ti(IV) can be monitored spectrophotometrically.[6]
- **Redox Titrations:** Due to its well-defined redox potential, it can be used in the study of various redox-active biological and chemical systems.
- **Biomedical Research:** It has been investigated for its potential in drug delivery systems due to its biocompatibility and solubility.[9]

Stability and Handling

- Titanium (III) citrate is highly oxygen-sensitive. All handling and preparation steps must be performed under strictly anaerobic conditions.
- The solution is stable over a wide pH range, though extreme pH levels can lead to decomposition.[9]
- Store the prepared solution in a sealed container, under an inert atmosphere (e.g., nitrogen), and protected from light.

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References

- 1. Titanium (III) citrate as a nontoxic oxidation-reduction buffering system for the culture of obligate anaerobes - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Titanium (III) citrate as a nontoxic oxidation-reduction buffering system for the culture of obligate anaerobes. | Semantic Scholar [semanticscholar.org]
- 3. Effect of titanium (III) citrate as reducing agent on growth of rumen bacteria - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. journals.asm.org [journals.asm.org]
- 5. Effect of titanium (III) citrate as reducing agent on growth of rumen bacteria - PMC [pmc.ncbi.nlm.nih.gov]
- 6. A continuous, spectrophotometric activity assay for nitrogenase using the reductant titanium(III) citrate - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Titanium (III) citrate solution (Zehnder and Wuhrmann 1976) | Solutions | MediaDive [mediadive.dsmz.de]
- 8. researchgate.net [researchgate.net]
- 9. Buy Titanium citrate (EVT-1586017) [evitachem.com]
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